

Commercial & Technical Guide: 5-Ethoxy-2-fluoropyridine

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Compound of Interest

Compound Name: 5-Ethoxy-2-fluoropyridine

CAS No.: 1443679-87-5

Cat. No.: B1411947

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CAS: 1443679-87-5 | Formula: C

H

FNO | MW: 141.14 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

5-Ethoxy-2-fluoropyridine is a high-value fluorinated intermediate used primarily in medicinal chemistry to modulate the lipophilicity and metabolic stability of drug candidates. Unlike commodity pyridines, this compound is a specialty building block. Its commercial availability is tiered: readily available in research quantities (mg to g) but typically requires lead time for process-scale (kg) procurement.

Critical Technical Insight: The structural integrity of this molecule relies on the specific positioning of the ethoxy group at C5 and the fluorine at C2. This substitution pattern is chemically non-trivial to access via standard nucleophilic aromatic substitution (S

Ar) on 2,5-difluoropyridine, which preferentially yields the wrong isomer (2-ethoxy-5-fluoropyridine). Therefore, sourcing and quality assurance must focus on verifying the correct

regioisomer.

Chemical Profile & Properties^{[1][3][4][5][6][7][8]}

Property	Specification
IUPAC Name	5-ethoxy-2-fluoropyridine
CAS Number	1443679-87-5
Molecular Weight	141.14 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Solubility	Soluble in DCM, MeOH, DMSO; sparingly soluble in water
Key Functional Groups	C2-Fluoro: Activated for S Ar displacement.C5-Ethoxy: Electron-donating, lipophilic handle. ^[1]

Sourcing Landscape Supplier Tiering

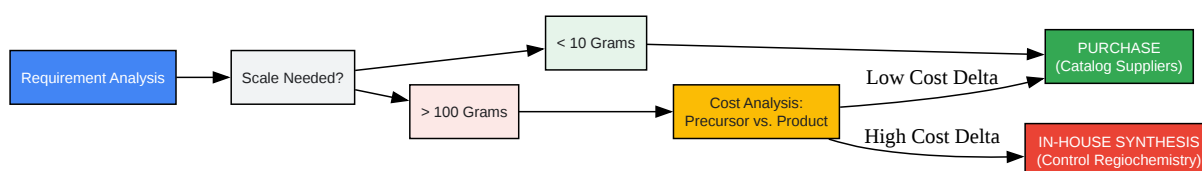
The market for **5-Ethoxy-2-fluoropyridine** is fragmented among catalog houses and custom synthesis labs.

- Tier 1 (Stocked - Rapid Delivery):
 - BLD Pharm: Frequent stock of 1g–25g units.
 - ChemScene / Arctom: Good coverage for medicinal chemistry screens.
- Tier 2 (Aggregators - Variable Lead Time):
 - Fisher Scientific / MolPort: Often list stock from third-party synthesizers; lead times can range from 1 to 3 weeks.
- Tier 3 (Bulk/Custom):

- Enamine / WuXi AppTec: Required for quantities >100g. Synthesis is typically performed on-demand.

Procurement Decision Matrix

The decision to buy vs. synthesize depends on the scale and the "Isomer Risk" (see Section 4).



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Figure 1: Decision logic for sourcing **5-Ethoxy-2-fluoropyridine** based on scale and economic efficiency.

Technical Synthesis & Quality Assurance

The "Isomer Trap" (Expertise & Experience)

A common error in early-stage process development is attempting to synthesize this molecule via S

Ar on 2,5-difluoropyridine.

- Failed Route: 2,5-Difluoropyridine + NaOEt

2-Ethoxy-5-fluoropyridine (Major Product).

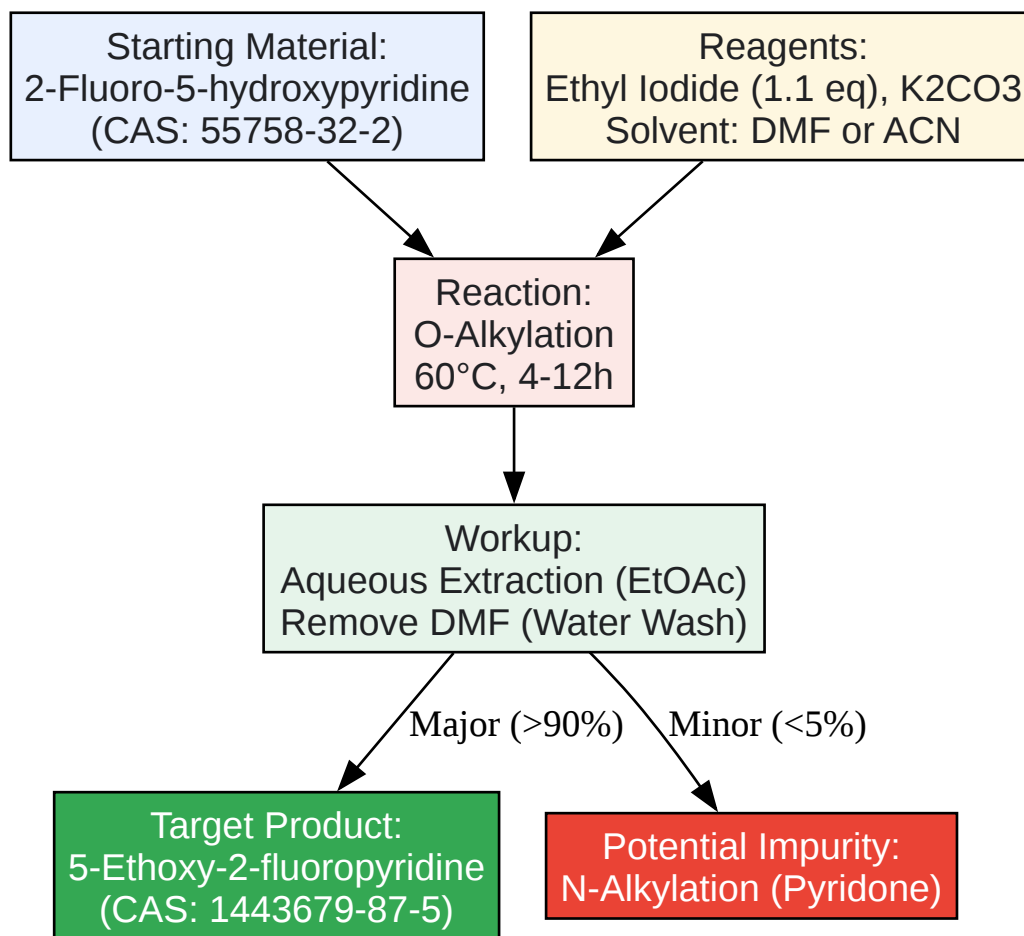
- Reason: The C2 position is significantly more electrophilic due to the inductive effect of the ring nitrogen.
- Correct Route: O-Alkylation of 2-Fluoro-5-hydroxypyridine.
 - Mechanism:[3][4][5] The precursor (2-Fluoro-5-hydroxypyridine) already has the fluorine installed at C2. The hydroxyl group at C5 is then alkylated using Ethyl Iodide (EtI) and a

mild base (K

CO

).

Validated Synthetic Workflow



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Figure 2: The regioselective synthesis route avoiding the S

Ar isomer trap.

Quality Control (QC) Protocols

When receiving commercial batches, the following analytical signatures validate identity and purity:

- H-NMR (DMSO-d₆ or CDCl₃):
 - Ethoxy Group: Look for a triplet (~1.4 ppm) and a quartet (~4.1 ppm).
 - Aromatic Region: The C2-F coupling will split the H3 proton into a distinct doublet of doublets.
- F-NMR:
 - Essential to distinguish from the 2-ethoxy-5-fluoro isomer. The chemical shift of a fluorine at C2 (adjacent to Nitrogen) is significantly different from a fluorine at C5.
 - Standard: C2-F typically appears around -70 to -80 ppm, whereas C5-F is often -130 to -140 ppm (solvent dependent). Verify against a known standard or predicted shift.
- LC-MS:
 - Verify [M+H]⁺ = 142.1.
 - Check for hydrolysis byproducts (2-fluoro-5-hydroxypyridine, mass 113).

Handling & Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The ethoxy ether linkage is generally stable, but the C2-F bond makes the ring susceptible to hydrolysis under strongly acidic or basic conditions over time.
- Reactivity: The C2-fluorine is a "handle" for further functionalization. It can be displaced by amines, thiols, or alkoxides in S_N2

Ar reactions to generate 2,5-disubstituted pyridines.

- Precaution: Avoid storing in nucleophilic solvents (e.g., alcohols) without buffering, as slow solvolysis may occur.

References

- PubChem.Compound Summary: **5-Ethoxy-2-fluoropyridine**. National Library of Medicine. Available at: [\[Link\]](#)
- NBIInno.2-Fluoro-5-hydroxypyridine: A Key Fluorinated Building Block. (Precursor validation). Available at: [\[Link\]](#)

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